

molecular weight and formula of 1,4-Bis(4-aminophenoxy)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Bis(4-aminophenoxy)benzene

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An In-depth Technical Guide to 1,4-Bis(4-aminophenoxy)benzene

This guide provides a comprehensive overview of **1,4-Bis(4-aminophenoxy)benzene**, a key diamine monomer, with a focus on its chemical properties, synthesis, and applications, particularly in the development of high-performance polymers. The information is tailored for researchers, scientists, and professionals in drug development and materials science.

Core Chemical and Physical Properties

1,4-Bis(4-aminophenoxy)benzene, also known by synonyms such as TPE-Q and Hydroquinone Bis(4-aminophenyl) Ether, is an aromatic diamine with the chemical formula $C_{18}H_{16}N_2O_2$.^{[1][2]} Its molecular structure, featuring two aminophenoxy groups attached to a central benzene ring, imparts significant thermal stability and reactivity, making it a valuable precursor in polymer chemistry.^{[2][3]}

Table 1: Molecular Properties of **1,4-Bis(4-aminophenoxy)benzene**

Property	Value	Reference
Molecular Formula	C18H16N2O2	[1][2][4]
Molecular Weight	~292.33 g/mol	[1][2][3]
IUPAC Name	4-[4-(4-aminophenoxy)phenoxy]aniline	[1]
CAS Number	3491-12-1	[2][4][5]

Table 2: Physical and Chemical Data

Property	Value	Reference
Physical State	Solid, off-white to light yellow powder	[2][5]
Melting Point	172-177 °C	[2][5][6]
Solubility	Insoluble in water, soluble in various organic solvents	[2]
Purity	>98.0% (GC)	[6]

Experimental Protocols

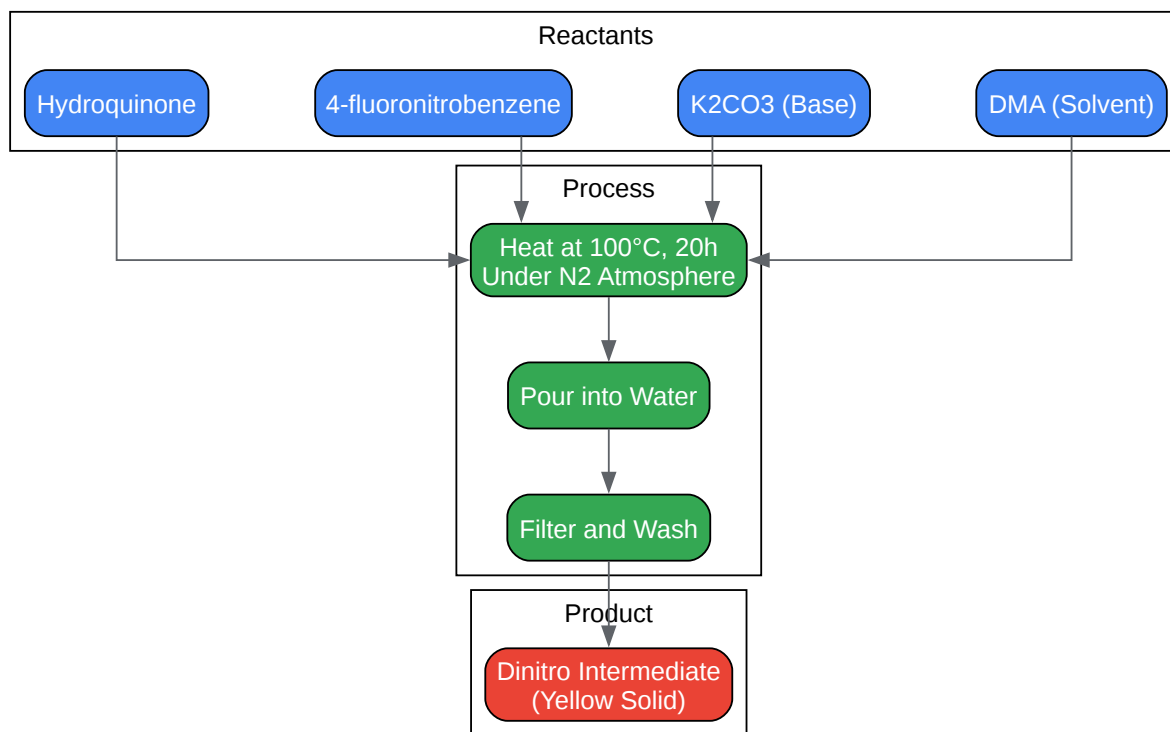
The synthesis of **1,4-Bis(4-aminophenoxy)benzene** is typically achieved through a two-step process involving a nucleophilic substitution reaction followed by a reduction.

Step 1: Synthesis of the Dinitro Intermediate

This initial step involves the reaction of hydroquinone with 4-fluoronitrobenzene in the presence of a base.

- Reactants:
 - Hydroquinone (0.0180 mol)
 - Anhydrous Potassium Carbonate (K₂CO₃) (0.0360 mol)

- 4-fluoronitrobenzene (0.036 mol)
- Dimethylacetamide (70 ml) as solvent
- Procedure:
 - Combine hydroquinone, anhydrous K₂CO₃, and 4-fluoronitrobenzene in a two-neck round bottom flask containing dimethylacetamide.
 - Heat the mixture at 373 K (100 °C) for 20 hours under a nitrogen atmosphere. The solution will change color from yellow to dark brown.[3]
 - After cooling to room temperature, pour the reaction mixture into 800 ml of water.
 - A yellow solid will precipitate. This is the dinitro intermediate.
 - Wash the precipitate thoroughly with water and separate it by filtration.[3]



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Caption: Workflow for the synthesis of the dinitro intermediate.

Step 2: Reduction to **1,4-Bis(4-aminophenoxy)benzene**

The dinitro intermediate is then reduced to the final diamine product.

- Reactants:
 - Dinitro intermediate (2.84 mmol)
 - Hydrazine monohydrate (10 ml)

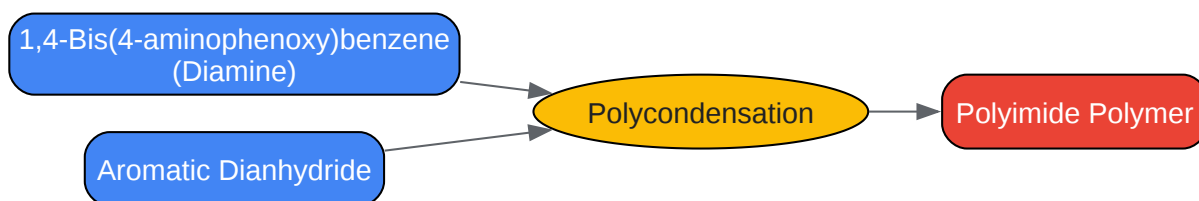
- Ethanol (80 ml)
- 5% Palladium on Carbon (Pd/C) catalyst (0.06 g)
- Procedure:
 - Charge a 250 ml two-neck flask with the dinitro intermediate, hydrazine monohydrate, ethanol, and the Pd/C catalyst.[3]
 - Reflux the mixture for 16 hours.
 - Filter the mixture to remove the Pd/C catalyst.
 - Evaporate the solvent from the filtrate to obtain the crude solid.
 - Recrystallize the crude solid from ethanol to yield pure crystals of **1,4-Bis(4-aminophenoxy)benzene**. The typical yield is around 85%.[3]

Applications in Polymer Science and Drug Development

The primary application of **1,4-Bis(4-aminophenoxy)benzene** is as a diamine monomer in the synthesis of high-performance polymers, most notably polyimides.[2][3][5]

- **Polymer Synthesis:** When reacted with aromatic dianhydrides, it forms polyimides with exceptional thermal stability, excellent dielectric properties, and high mechanical strength.[2][4][5] These polymers are crucial for applications in flexible electronics, nanofiltration membranes for water treatment, and as heat-resistant substrates for sensors.[4][5]
- **Drug Development:** While its direct application in pharmaceuticals is not prominent, its role as a building block for advanced polymers is relevant. Aromatic amines are critical substructures in many drug candidates because the nitrogen atoms they contain help molecules bind to biological targets like proteins and enzymes.[7] The synthesis of novel polymers for drug delivery systems or medical devices can be explored using this monomer.

The general polymerization reaction to form a polyimide is illustrated below.



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Caption: General pathway for polyimide synthesis.

Spectral Information

Characterization of **1,4-Bis(4-aminophenoxy)benzene** is confirmed through various spectroscopic methods. Available data includes ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, which are essential for verifying the structure and purity of the synthesized compound.[1][8]

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- To cite this document: BenchChem. [molecular weight and formula of 1,4-Bis(4-aminophenoxy)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581417#molecular-weight-and-formula-of-1-4-bis-4-aminophenoxy-benzene]

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